

NP108: A Technical Guide to its Activity Against Gram-Positive Bacteria

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Compound of Interest

Compound Name: Antibacterial agent 108

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This technical guide provides an in-depth overview of the antimicrobial polymer NP108 and its activity against Gram-positive bacteria. NP108 is a cationic polymer composed of generally recognized as safe (GRAS) amino acid building blocks, positioning it as a potential non-antibiotic alternative for various applications, including the decolonization of *Staphylococcus aureus*.^{[1][2]}

Core Efficacy Data

NP108 demonstrates broad-spectrum and rapid bactericidal activity, achieving a 3-log kill in less than or equal to three hours.^{[1][2][3]} Its primary mechanism of action is the disruption of the bacterial membrane, leading to cell lysis.^{[1][2][3]} A key advantage of NP108 is its consistent efficacy against bacteria in different growth phases, including both exponential and stationary phases.^{[1][2][3]}

Table 1: In Vitro Activity of NP108 Against *Staphylococcus* Species

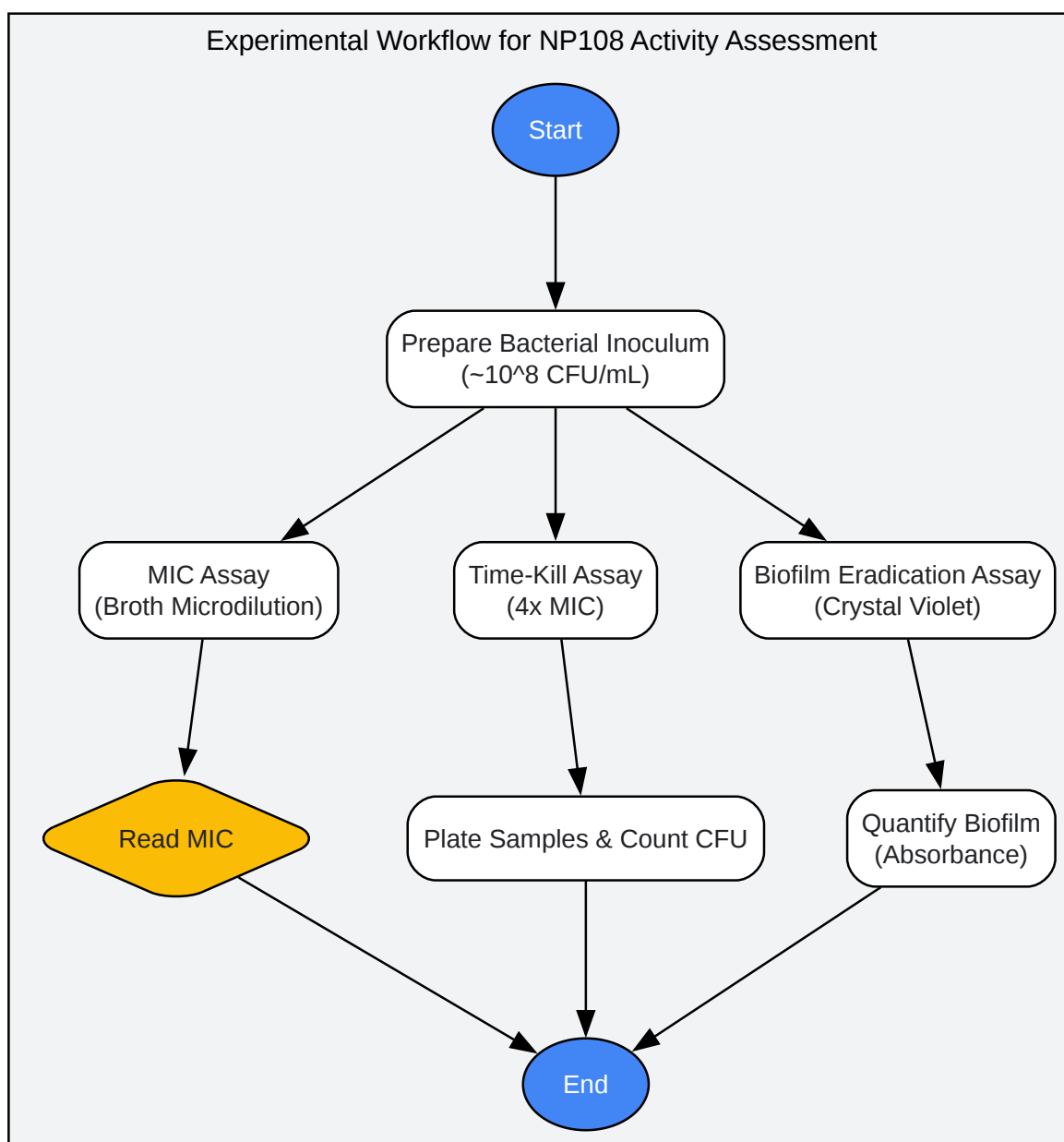
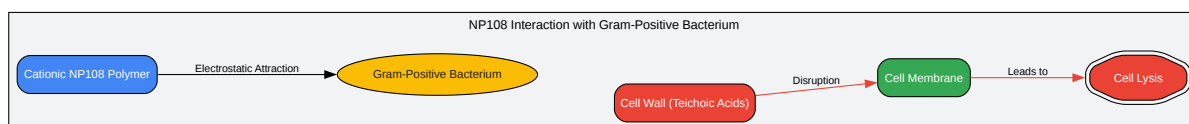
Bacterial Species	Strain Type	Growth Condition	MIC ₁₀₀ (mg/L)	Reference
S. aureus	Variety of isolates	Exponential or Stationary Phase	8 - 500	[1][2][3]
S. aureus	-	Nutrient-limiting	8	[1][2][3]
S. aureus	Small Colony Variants	-	32	[1][2][3]
S. epidermidis	Variety of isolates	Exponential or Stationary Phase	4 - 8	[1][2][3]

Table 2: Anti-Biofilm Activity of NP108 Against S. aureus

Activity	MIC ₁₀₀ (mg/L)	Reference
Biofilm Prevention	1 - 4	[1][2][3]
Biofilm Eradication	≥ 31.25	[1][2][3]

Mechanism of Action

The bactericidal activity of NP108 is attributed to its cationic nature. As a polylysine polymer, NP108 possesses a net positive charge, which is crucial for its interaction with the negatively charged components of the bacterial cell envelope.[1][3] In Gram-positive bacteria, the teichoic acids in the cell wall are a likely target for the initial electrostatic interaction with NP108.[4] This interaction disrupts the cell membrane, leading to the loss of intracellular components and ultimately cell death.[1][3][5]



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